

Physicochemical Properties of (Z)-2-Fluoro-5-methylhex-3-ene

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Compound of Interest

Compound Name: 2-Fluoro-5-methylhex-3-ene

Cat. No.: B15413833

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Currently, experimentally determined physical property data for (Z)-**2-Fluoro-5-methylhex-3-ene** is not available in the public domain. The following table summarizes the computed properties sourced from the PubChem database. It is crucial to note that these values are theoretical estimations and have not been experimentally verified.

Table 1: Computed Physical and Chemical Properties of (Z)-**2-Fluoro-5-methylhex-3-ene**

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ F	PubChem
Molecular Weight	116.18 g/mol	PubChem
XLogP3-AA	2.6	PubChem
Exact Mass	116.100128577 Da	PubChem
Monoisotopic Mass	116.100128577 Da	PubChem
Topological Polar Surface Area	0 Å ²	PubChem
Heavy Atom Count	8	PubChem
Complexity	74.5	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	2	PubChem

General Experimental Protocols for Physical Property Determination

Given the absence of specific experimental data for (Z)-2-Fluoro-5-methylhex-3-ene, this section provides detailed, generalized methodologies for determining the key physical properties of liquid organic compounds.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[1]

Methodology: Capillary Method

This method is suitable for small quantities of liquid.

- Apparatus: Thiele tube or a similar heating block, thermometer, capillary tube (sealed at one end), and a small test tube (fusion tube).[2]
- Procedure:
 - A small amount of the liquid sample is placed in the fusion tube.
 - The capillary tube, with its sealed end uppermost, is placed inside the fusion tube containing the liquid.
 - The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
 - The assembly is placed in a heating bath (e.g., oil bath in a Thiele tube) and heated gently and uniformly.[2]
 - As the temperature rises, air trapped in the capillary tube will bubble out.
 - The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted; this is the boiling point.[2]
 - The heating is then stopped, and the temperature at which the liquid begins to enter the capillary tube is also recorded as the boiling point.[1]

Melting Point Determination

While (Z)-**2-Fluoro-5-methylhex-3-ene** is expected to be a liquid at room temperature, the determination of a melting/freezing point is a fundamental technique for assessing purity.

Methodology: Capillary Method

- Apparatus: Melting point apparatus, capillary tubes (sealed at one end), thermometer.[3][4]
- Procedure:
 - A small amount of the solid sample is finely powdered.

- The open end of a capillary tube is pressed into the powder, and the tube is tapped to pack the sample into the sealed end.^[5]
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) near the expected melting point.^[3]
- The temperature range from the point at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid is recorded as the melting point range.^[6] A narrow melting point range is indicative of a pure compound.^[3]

Density Determination

Density is the mass per unit volume of a substance.^[7]

Methodology: Pycnometer or Volumetric Flask Method

- Apparatus: Pycnometer or a calibrated volumetric flask, analytical balance.^{[7][8]}
- Procedure:
 - The mass of a clean, dry pycnometer or volumetric flask (W1) is accurately measured.
 - The container is filled with distilled water to the calibration mark, and the total mass is measured (W2). The temperature of the water should be recorded to determine its precise density.
 - The container is emptied, dried thoroughly, and then filled with the sample liquid to the calibration mark. The total mass is again measured (W3).^[7]
 - The density of the liquid is calculated using the following formula: Density of liquid = $[(W3 - W1) / (W2 - W1)] \times \text{Density of water at the recorded temperature}$.

Refractive Index Determination

The refractive index is a dimensionless number that describes how light propagates through a medium. It is a characteristic property of a substance and is temperature and wavelength-

dependent.[9]

Methodology: Abbe Refractometer

- Apparatus: Abbe refractometer, a monochromatic light source (typically a sodium lamp, 589 nm), and a constant temperature bath.[10]
- Procedure:
 - The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
 - A few drops of the liquid sample are placed on the surface of the prism.
 - The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into the center of the crosshairs.
 - The refractive index is read directly from the instrument's scale.[10]
 - The temperature should be controlled and recorded, as the refractive index is temperature-dependent.[9]

Spectroscopic Characterization

While not strictly physical properties, spectroscopic data are crucial for the identification and characterization of organic compounds.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR, ^{13}C NMR, and particularly ^{19}F NMR would be essential for the structural elucidation of (Z)-2-Fluoro-5-methylhex-3-ene. ^{19}F NMR is a powerful technique for fluorine-containing compounds due to the 100% natural abundance and high sensitivity of the ^{19}F nucleus.[11][12] The chemical shifts and coupling constants would confirm the connectivity and stereochemistry of the molecule.[13][14]
- Mass Spectrometry (MS): Mass spectrometry would be used to determine the molecular weight and fragmentation pattern of the compound. For halogenated compounds, the isotopic distribution can provide valuable information.[15][16]

Signaling Pathways and Experimental Workflows

A thorough search of scientific databases reveals no information on any signaling pathways or specific experimental workflows involving (Z)-2-Fluoro-5-methylhex-3-ene. This suggests that the compound is not currently a subject of biological or pharmacological research. Therefore, no diagrams for signaling pathways or experimental workflows can be provided.

Conclusion

This technical guide provides a summary of the available computed physical properties of (Z)-2-Fluoro-5-methylhex-3-ene. In the absence of experimental data, generalized, standard protocols for the determination of key physical properties such as boiling point, melting point, density, and refractive index have been detailed. These methodologies are fundamental in the physical characterization of liquid organic compounds and would be applicable to (Z)-2-Fluoro-5-methylhex-3-ene. Further experimental investigation is required to determine the actual physical properties of this compound.

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References

- 1. Video: Boiling Points - Concept [jove.com]
- 2. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. youtube.com [youtube.com]
- 4. flexiprep.com [flexiprep.com]
- 5. youtube.com [youtube.com]
- 6. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 7. alrasheedcol.edu.iq [alrasheedcol.edu.iq]
- 8. chm.uri.edu [chm.uri.edu]
- 9. m.youtube.com [m.youtube.com]

- 10. youtube.com [youtube.com]
- 11. Fluorine-19 nuclear magnetic resonance spectroscopy - Wikipedia [en.wikipedia.org]
- 12. New ¹⁹F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 13. par.nsf.gov [par.nsf.gov]
- 14. google.com [google.com]
- 15. chemguide.co.uk [chemguide.co.uk]
- 16. chem.libretexts.org [chem.libretexts.org]
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